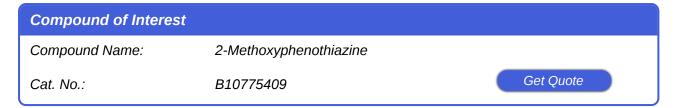


A Comprehensive Technical Guide to the Physical Properties of 2-Methoxyphenothiazine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-Methoxyphenothiazine**, a significant heterocyclic compound with applications in pharmaceuticals and organic synthesis. This document details its melting and boiling points, and provides illustrative experimental workflows for its synthesis and characterization, alongside a generalized view of the signaling pathways influenced by the broader phenothiazine class of compounds.

Core Physical and Chemical Properties

2-Methoxyphenothiazine is a phenothiazine derivative characterized by a methoxy group substitution. It serves as a crucial intermediate in the synthesis of various pharmaceutical agents, particularly antipsychotic drugs.[1][2]

Quantitative Data Summary

The key physical properties of **2-Methoxyphenothiazine** are summarized in the table below for easy reference.



| Property | Value | Source |
|-------------------|--|----------------------|
| Melting Point | 185-188 °C | [3] |
| Boiling Point | 408.1 °C at 760 mmHg | Not explicitly cited |
| Molecular Formula | C13H11NOS | [3] |
| Molecular Weight | 229.30 g/mol | Not explicitly cited |
| Appearance | Yellow or pale gray solid | Not explicitly cited |
| Solubility | Soluble in DMSO and slightly soluble in Methanol | Not explicitly cited |

Experimental Protocols

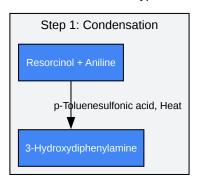
While specific experimental determinations for the melting and boiling points of **2- Methoxyphenothiazine** are not extensively detailed in the public literature, standard laboratory procedures are applicable. The following sections outline a typical synthesis protocol, which yields the compound for subsequent physical property analysis, and general methods for determining its melting and boiling points.

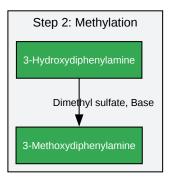
Synthesis of 2-Methoxyphenothiazine

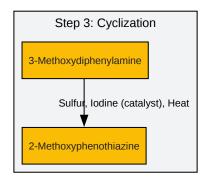
A common synthetic route to **2-Methoxyphenothiazine** involves a multi-step process starting from readily available reagents.[3] The workflow for this synthesis is depicted in the diagram below.

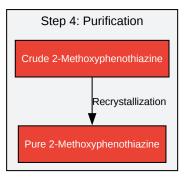


Synthesis Workflow of 2-Methoxyphenothiazine









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A simplified workflow for the synthesis of **2-Methoxyphenothiazine**.



Methodology:

- Condensation: Resorcinol and aniline are reacted in the presence of a catalyst such as p-toluenesulfonic acid with heating to produce 3-hydroxydiphenylamine.[3]
- Methylation: The resulting 3-hydroxydiphenylamine is then methylated using a methylating agent like dimethyl sulfate in the presence of a base to yield 3-methoxydiphenylamine.
- Cyclization: 3-Methoxydiphenylamine undergoes a cyclization reaction with sulfur, catalyzed by iodine, upon heating to form the tricyclic phenothiazine ring system of 2-Methoxyphenothiazine.[3]
- Purification: The crude product is purified by recrystallization from a suitable solvent to obtain pure **2-Methoxyphenothiazine**.

Determination of Melting Point

The melting point of the purified **2-Methoxyphenothiazine** can be determined using a standard capillary melting point apparatus.

Protocol:

- A small amount of the crystalline solid is packed into a capillary tube.
- The tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.[4] For a pure compound, this range is typically narrow.

Determination of Boiling Point

The boiling point can be determined using a micro-boiling point or distillation method.

Protocol (Micro-Boiling Point):

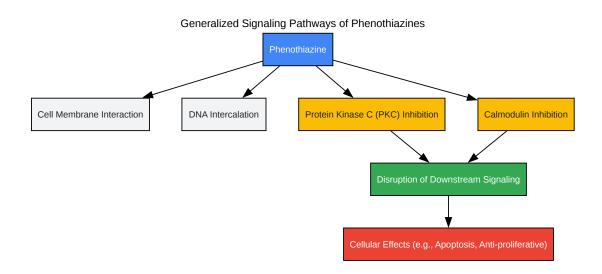


- A small amount of the liquid sample is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The apparatus is heated, and the temperature at which a steady stream of bubbles emerges from the capillary tube is noted.
- The liquid is then allowed to cool, and the temperature at which the liquid re-enters the capillary tube is recorded as the boiling point.[5]

Biological Context: Signaling Pathways

Phenothiazine derivatives are known to exert a wide range of biological effects, often through their interaction with various cellular signaling pathways. While specific pathways for **2-Methoxyphenothiazine** are not extensively documented, the general mechanisms of phenothiazines involve interactions with cell membranes, intercalation into DNA, and modulation of protein kinase C (PKC) and calmodulin activity.[2][6] These interactions can disrupt cellular signaling and lead to downstream effects such as apoptosis and inhibition of cell proliferation.[7]





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